

Introduction: The Foundational Importance of Solubility in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: *2-Aminopropanamide hydrochloride*
CAS No.: 80222-96-4
Cat. No.: B3038205

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2-Aminopropanamide hydrochloride, the hydrochloride salt of alaninamide, is a pivotal chiral building block in modern drug development. As a derivative of the amino acid L-alanine, it serves as a key intermediate in the synthesis of a wide array of active pharmaceutical ingredients (APIs), including peptide-based drugs and various small molecules used in antibacterial, antifungal, and anticancer agents.[1] The efficiency of synthesis, purification, and formulation of these APIs is inextricably linked to the solubility of their constituent parts.

For researchers, scientists, and drug development professionals, a comprehensive understanding of the solubility of **2-Aminopropanamide hydrochloride** in diverse organic solvents is not merely academic; it is a critical, practical necessity. This parameter dictates the choice of reaction media, influences crystallization and purification strategies, and ultimately impacts the design of effective drug delivery systems.[2] This guide provides a deep-dive into the theoretical underpinnings of its solubility, summarizes its known behavior in common organic solvents, and presents a robust, self-validating protocol for its quantitative determination.

Section 1: Molecular Structure and Physicochemical Profile

The solubility behavior of a compound is fundamentally dictated by its molecular structure. **2-Aminopropanamide hydrochloride** is a small molecule characterized by several key functional groups that govern its interaction with various solvents.

- Molecular Formula: $C_3H_9ClN_2O$ [1]
- Molecular Weight: 124.57 g/mol [3][4]
- Appearance: White to off-white crystalline powder. [1][5]
- Melting Point: Decomposes in the range of 167-217°C. [1][6]

Its structure features a primary amine, a primary amide, and a small, non-polar methyl group. Crucially, it is supplied as a hydrochloride salt, meaning the primary amine is protonated ($-NH_3^+$), creating an ionic center paired with a chloride anion (Cl^-). This ionic character, combined with the hydrogen-bonding capacity of the protonated amine and the amide group, renders the molecule highly polar. According to the foundational principle of "like dissolves like," this structure is predisposed to be soluble in polar solvents and insoluble in non-polar organic solvents. [7][8] The energy required to overcome the crystal lattice energy of this ionic compound must be compensated by strong solute-solvent interactions, such as ion-dipole forces and hydrogen bonding.

Section 2: A Theoretical Framework for Solubility Prediction

While empirical testing is the definitive measure of solubility, theoretical models provide a powerful predictive framework for solvent selection. The most robust of these is the Hansen Solubility Parameters (HSP) model.

Hansen Solubility Parameters (HSP)

The HSP model posits that the total cohesive energy of a substance can be divided into three components, which become the coordinates for a point in a three-dimensional "Hansen space".

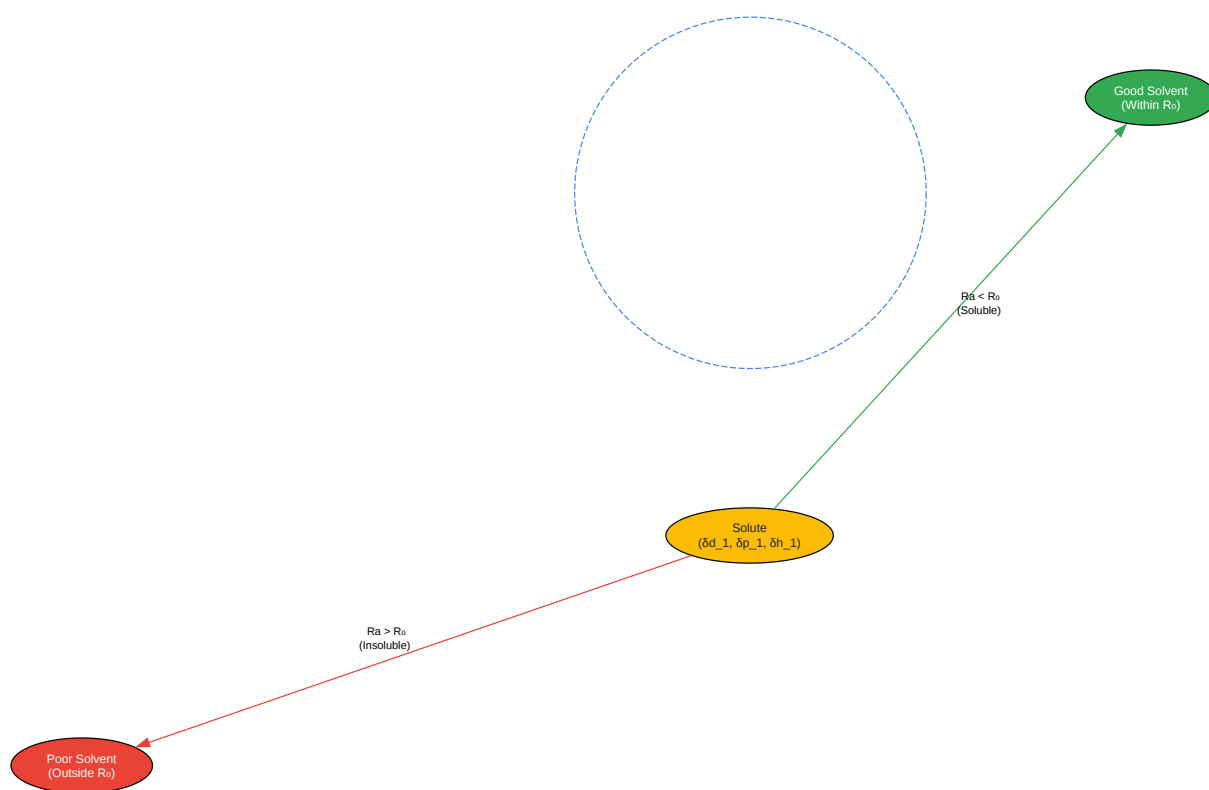
[9] "Like dissolves like" is quantified by the principle that substances with close coordinates in this space are likely to be miscible.[10]

The three parameters are:

- δ_d (Dispersion): Energy from van der Waals forces.
- δ_p (Polar): Energy from dipolar intermolecular forces.
- δ_h (Hydrogen Bonding): Energy from hydrogen bonds.[11]

The total Hansen solubility parameter, δ_t , is related to these by the equation: $\delta_t^2 = \delta_d^2 + \delta_p^2 + \delta_h^2$. [12]

For a solute to dissolve in a solvent, the "distance" (R_a) between their respective points in Hansen space must be less than the solute's interaction radius (R_o). [9] This provides a quantitative method to screen and rank potential solvents, minimizing trial-and-error in the lab.



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Caption: Hansen Space concept where a solute dissolves in solvents located within its interaction radius (R_0).

Section 3: Known Solubility Profile

Literature and supplier data provide a qualitative but highly useful overview of **2-Aminopropanamide hydrochloride**'s solubility. This empirical data aligns perfectly with the theoretical predictions derived from its molecular structure.

Solvent Class	Solvent Name	Qualitative Solubility	Rationale
Aqueous	Water	Soluble[1][13]	Highly polar, protic solvent. Forms strong ion-dipole interactions and hydrogen bonds with the solute.
Polar Protic	Methanol	Slightly Soluble / Soluble[2][5][6]	Polar, protic solvent capable of hydrogen bonding, but less polar than water.
Ethanol	Slightly Soluble[1][2]	Less polar than methanol, reducing the favorability of interaction with the ionic solute.	
n-Butanol	Insoluble[2][13]	Longer alkyl chain significantly reduces polarity, making it a poor solvent for this salt.	
Polar Aprotic	N,N-Dimethylformamide (DMF)	Soluble[2]	Highly polar solvent with a large dipole moment, capable of solvating the cation.
Dimethyl Sulfoxide (DMSO)	Slightly Soluble[2][5]	Highly polar aprotic solvent, effective at solvating cations.	

Non-Polar

Diethyl Ether

Insoluble[13]

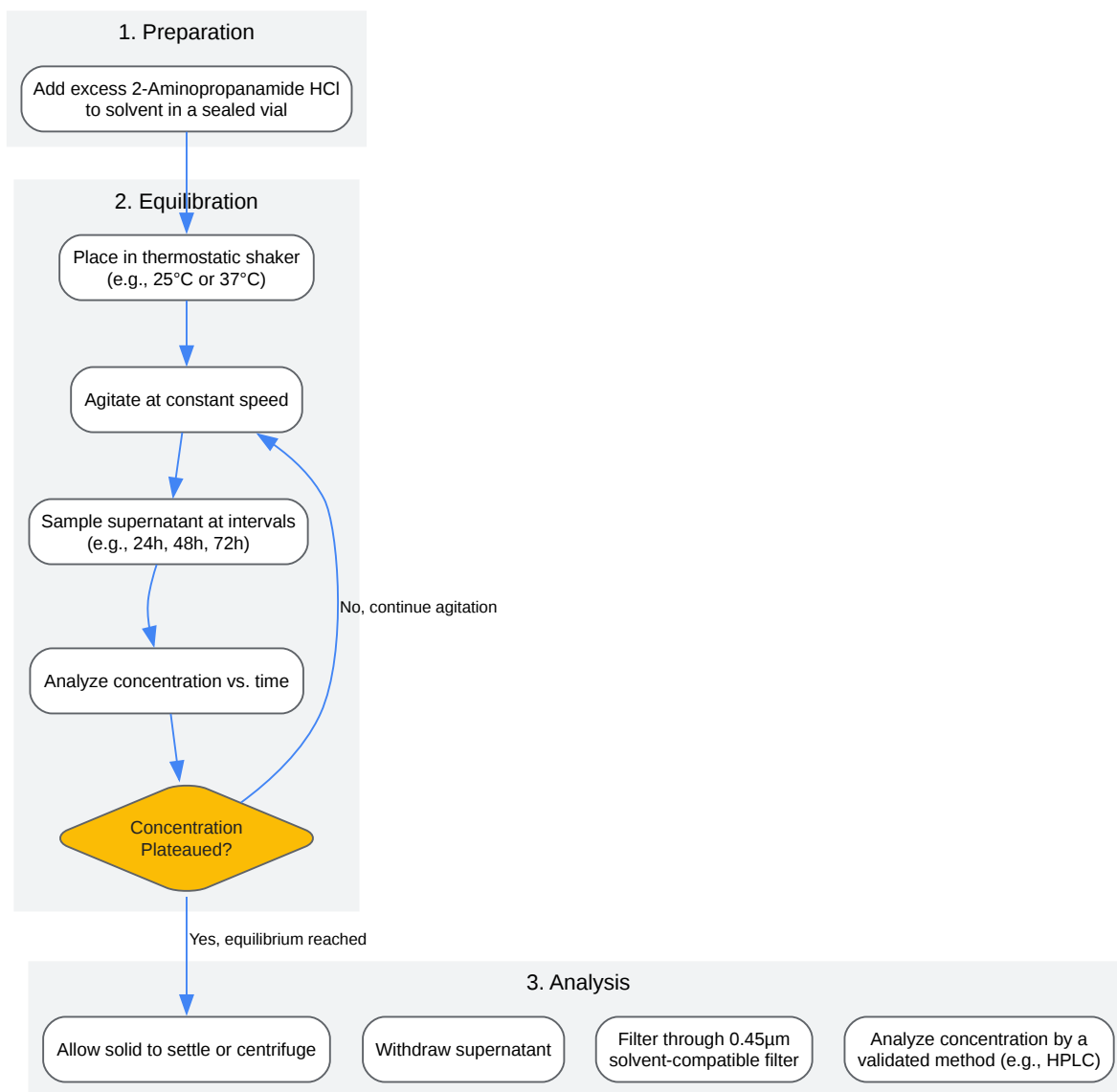
Non-polar solvent
lacking the ability to
form strong
interactions to
overcome the solute's
crystal lattice energy.

Section 4: A Self-Validating Protocol for Quantitative Solubility Determination

To move beyond qualitative descriptions, precise and reproducible quantitative data is required. The "gold standard" for determining thermodynamic equilibrium solubility is the shake-flask method.[14][15] This protocol is designed to be self-validating by ensuring that true equilibrium has been achieved.

The Equilibrium Shake-Flask Method: A Gold Standard Protocol

Principle: An excess amount of the solid solute is agitated in the solvent of interest at a constant temperature for a sufficient period to allow the system to reach equilibrium. The concentration of the solute in the saturated supernatant is then measured, representing the thermodynamic solubility.



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Caption: Workflow for the self-validating equilibrium shake-flask solubility determination method.

Step-by-Step Methodology

- Materials and Preparation:
 - **2-Aminopropanamide hydrochloride** (pure, solid).
 - High-purity organic solvent of interest.
 - Glass vials or flasks with airtight, solvent-resistant caps.
 - Thermostatic shaking water bath or incubator.
 - Calibrated analytical balance.
 - Syringes and solvent-compatible membrane filters (e.g., PTFE, 0.45 μm).
 - Validated analytical instrument (e.g., HPLC with a suitable detector).
- Experimental Procedure:
 - Add an excess amount of **2-Aminopropanamide hydrochloride** to a pre-weighed vial. The amount should be sufficient to ensure undissolved solid remains at equilibrium.
 - Add a known volume or mass of the chosen organic solvent.
 - Seal the vials tightly to prevent solvent evaporation.[\[2\]](#)
 - Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25°C for process development, 37°C for biopharmaceutical relevance).[\[2\]](#)[\[16\]](#)
 - Begin agitation at a speed sufficient to keep the solid suspended without creating a vortex. [\[16\]](#)
- Equilibrium Validation (The Self-Validating Step):

- The system must be proven to have reached equilibrium.^[2] To do this, take samples at predetermined time points (e.g., 24, 48, and 72 hours).
- For each sample, briefly stop agitation, allow the solid to settle, withdraw a small aliquot of the supernatant, and immediately filter it.
- Analyze the concentration of each sample. Equilibrium is confirmed when the concentration values from consecutive time points are statistically identical (i.e., they have reached a plateau).
- Sample Analysis:
 - Once equilibrium is confirmed, stop agitation and let the solid settle completely.
 - Carefully withdraw a sample of the supernatant and filter it through a membrane filter to remove all undissolved particles.^[2]
 - If necessary, dilute the filtered sample with a suitable solvent to bring it within the linear range of the analytical method.
 - Quantify the concentration using a fully validated analytical method.
- Data Reporting:
 - Report the solubility in standard units, such as mg/mL or mol/L, specifying the solvent and the exact temperature at which the measurement was made.

Section 5: Causality and Field-Proven Insights

- Why Thermodynamic vs. Kinetic Solubility? In early discovery, high-throughput kinetic solubility methods are often used for speed. However, for process development and regulatory filings, the thermodynamic solubility determined by the shake-flask method is essential.^[14] It represents the true maximum amount of a compound that can be dissolved and is independent of time and solid-to-liquid ratio, providing a robust and reliable physical constant.
- The Critical Role of the Solid State: The solubility of a compound is highly dependent on its solid-state form (e.g., polymorphs, solvates, hydrates). Different crystal forms have different

lattice energies, leading to different solubilities. It is imperative that the solid form of the **2-Aminopropanamide hydrochloride** being tested is known and consistent throughout the experiments to ensure data integrity.

- **Impact of Impurities:** The purity of both the solute and the solvent can significantly affect solubility measurements. Impurities in the solute can artificially inflate or depress solubility, while impurities in the solvent (especially water in organic solvents) can drastically alter the solvent's polarity and solvating power. Using high-purity materials is non-negotiable for accurate results.

Conclusion

2-Aminopropanamide hydrochloride is a highly polar, ionic molecule whose solubility is governed by its ability to form strong intermolecular interactions with the solvent. It is readily soluble in polar protic solvents like water and polar aprotic solvents like DMF, with diminishing solubility as solvent polarity decreases. For any application in drug development, from process chemistry to formulation, obtaining precise, quantitative solubility data is paramount. The equilibrium shake-flask method, when executed with a self-validating step to confirm equilibrium, stands as the definitive and trustworthy protocol for generating this critical data. By grounding experimental work in a solid theoretical framework and adhering to rigorous, validated methodologies, researchers can confidently select optimal solvent systems, streamlining the path from chemical synthesis to effective pharmaceutical products.

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